

physical and chemical properties of 2-Chloro-4'-fluoroacetophenone

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Compound of Interest

Compound Name: 2-Chloro-4'-fluoroacetophenone

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An In-depth Technical Guide to 2-Chloro-4'-fluoroacetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Chloro-4'-fluoroacetophenone**, a key building block in pharmaceutical and chemical synthesis. This document details its characteristics, synthesis, and handling, offering valuable information for laboratory and industrial applications.

Core Properties and Data

2-Chloro-4'-fluoroacetophenone, with the CAS number 456-04-2, is an organic compound featuring a fluorinated aromatic ring and a reactive alpha-chloro ketone functional group.^[1] These structural attributes make it a versatile intermediate in the synthesis of a wide range of organic molecules, including active pharmaceutical ingredients (APIs).^[1]

Physical and Chemical Properties

The key physical and chemical properties of **2-Chloro-4'-fluoroacetophenone** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₆ ClFO	[2][3]
Molecular Weight	172.58 g/mol	[2][3]
Appearance	White to light yellow/yellow-beige solid (crystals, flakes, or powder)	[4][5][6][7]
Melting Point	47-50 °C	[4]
Boiling Point	247 °C; 110 °C at 19 mmHg	[4][8]
Density	Approximately 1.275 - 1.3 g/cm ³	[4][8]
Solubility	Insoluble in water	[4]
Flash Point	>110 °C (>230 °F) - closed cup	[4]
Refractive Index	n _{20/D} 1.53	[8]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2-Chloro-4'-fluoroacetophenone**. The following table summarizes available spectral information.

Spectrum Type	Description	Source(s)
^1H NMR	Data available from various sources. A representative spectrum can be found on PubChem.	[9] [10]
^{13}C NMR	Data available, with spectra accessible through databases like SpectraBase.	[10] [11] [12]
Infrared (IR)	ATR-IR spectral data is available.	[9] [10]
Mass Spectrometry (MS)	Mass spectral data is available for this compound.	[9]

Synthesis and Reactivity

2-Chloro-4'-fluoroacetophenone is a valuable synthetic intermediate due to its reactive nature.[\[1\]](#) The presence of an alpha-chlorine atom facilitates nucleophilic substitution reactions, allowing for the introduction of diverse chemical moieties.[\[1\]](#)[\[2\]](#) Furthermore, it participates in condensation reactions, for example, with amidines to form imidazole derivatives.[\[1\]](#)[\[4\]](#)

Experimental Protocol: Synthesis via Friedel-Crafts Acylation

A common method for the synthesis of **2-Chloro-4'-fluoroacetophenone** is the Friedel-Crafts acylation of fluorobenzene with chloroacetyl chloride.[\[2\]](#)[\[13\]](#) An alternative approach utilizing ionic liquids has been developed to improve reaction selectivity and yield while minimizing waste.[\[2\]](#)[\[13\]](#)

Materials:

- Fluorobenzene
- Chloroacetyl chloride

- Ionic liquid (as catalyst and solvent)
- Ice
- Methylene chloride
- Aqueous potassium hydroxide solution (3%)
- Magnesium sulfate

Procedure:

- In a suitable reactor, combine fluorobenzene and chloroacetyl chloride in the presence of an ionic liquid. The molar ratio of fluorobenzene to chloroacetyl chloride is typically in the range of 1.01-1.03:1.[13]
- Maintain the reaction temperature between 0-30 °C.[13]
- Allow the reaction to proceed until the conversion of fluorobenzene is greater than 95%.[13]
- Upon completion, pour the reaction mixture onto crushed ice.[14]
- Extract the product into methylene chloride. This is typically done multiple times to ensure complete extraction.[14]
- Wash the combined organic phases sequentially with water, 3% aqueous potassium hydroxide solution, and again with water.[14]
- Dry the organic phase over magnesium sulfate.[14]
- Remove the solvent via distillation under reduced pressure to yield the crude product.[14]
- Purify the product by reduced pressure distillation. At 10 mmHg, **2-chloro-4'-fluoroacetophenone** distills at 130 °C.[13]

Safety and Handling

2-Chloro-4'-fluoroacetophenone is classified as a hazardous substance and requires careful handling to avoid exposure.

Hazard Identification and Personal Protective Equipment (PPE)

The compound is known to cause skin and eye irritation and may cause respiratory irritation. [15][16] It can also cause an allergic skin reaction and is toxic if swallowed or inhaled. [2][9]

Recommended PPE:

- Eye Protection: Safety glasses or goggles. [15][17]
- Hand Protection: Chemical-resistant gloves. [15][17]
- Respiratory Protection: Use in a well-ventilated area or with a fume hood. [2][17] If dust or aerosols are generated, a NIOSH/MSHA approved respirator is recommended. [15]
- Skin and Body Protection: Lab coat and appropriate protective clothing. [15]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. [15][17] Do not breathe dust or vapors. [15][17] Wash hands thoroughly after handling. [17]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container. [15][17] Keep away from incompatible materials such as strong oxidizing agents. [15]

Applications in Research and Development

2-Chloro-4'-fluoroacetophenone serves as a critical starting material in the synthesis of various compounds, particularly in the pharmaceutical and agrochemical industries. [1][8] Its derivatives have been investigated for potential applications as:

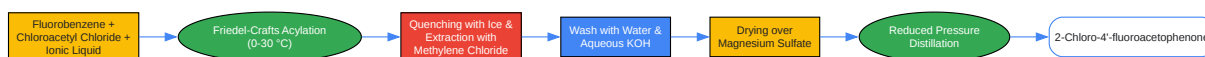
- Antiviral and antifungal agents [1]
- Anti-inflammatory and analgesic drugs [8]

- Inhibitors of IL-1 biosynthesis
- Ligands for D2-like receptors
- Potential antimicrobial agents[2]

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **2-Chloro-4'-fluoroacetophenone** via the Friedel-Crafts acylation method.

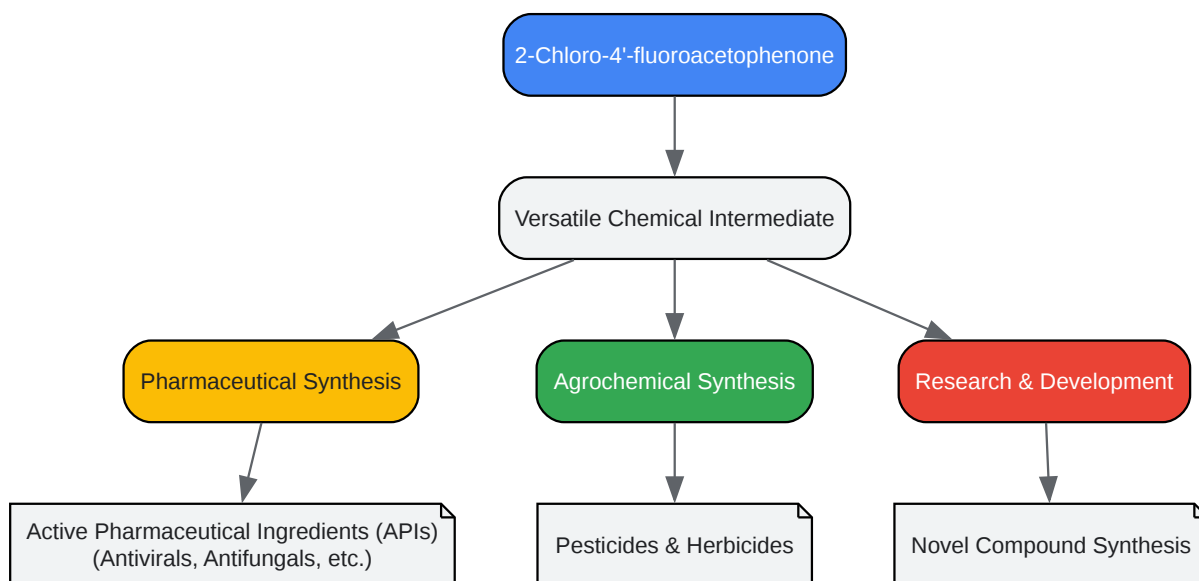


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Caption: Synthesis workflow for **2-Chloro-4'-fluoroacetophenone**.

Logical Relationship of Applications

This diagram shows the relationship between **2-Chloro-4'-fluoroacetophenone** and its applications as a chemical intermediate.



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Caption: Applications of **2-Chloro-4'-fluoroacetophenone**.

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